

Preparation of Azimilide Dihydrochloride Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Azimilide (Dihydrochloride)

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of Azimilide dihydrochloride stock solutions for research applications. Azimilide dihydrochloride is a potent Class III antiarrhythmic agent that functions by blocking both the rapidly activating (IKr) and slowly activating (IKs) components of the delayed rectifier potassium current in cardiac cells.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results in studies investigating cardiac electrophysiology, arrhythmia models, and drug safety profiling.

Compound Information

Property	Value	Source
Chemical Name	1-[[[5-(4-chlorophenyl)-2-furanyl]methylene]amino]-3-[4-(4-methyl-1-piperazinyl)butyl]-2,4-imidazolidinedione, dihydrochloride	[3]
Synonyms	NE 10064	[3]
Molecular Formula	$C_{23}H_{28}ClN_5O_3 \cdot 2HCl$	[3]
Molecular Weight	530.88 g/mol (Note: Batch specific molecular weights may vary due to hydration)	[4]
CAS Number	149888-94-8	[4]
Purity	≥95%	[3]
Appearance	Crystalline solid	[3]

Solubility and Storage

Proper solvent selection and storage conditions are paramount to maintaining the integrity and activity of Azimilide dihydrochloride.

Solvent	Maximum Concentration	Storage of Solution	Stability of Solid
Water	50 mM (26.54 mg/mL)	Aqueous solutions are not recommended for storage beyond one day. [5]	≥ 4 years at -20°C
PBS (pH 7.2)	~10 mg/mL	Not recommended for storage beyond one day. [5]	
DMSO	2 mg/mL (3.77 mM) (ultrasonic and warming to 60°C may be needed)	Store at -80°C for up to 6 months or -20°C for up to 1 month. [6]	

Storage of Solid Compound: Azimilide dihydrochloride as a solid should be stored at -20°C.[\[3\]](#)
[\[4\]](#) Under these conditions, it is stable for at least four years.[\[3\]](#)

Experimental Protocols

Preparation of a 10 mM Aqueous Stock Solution

This protocol describes the preparation of a 10 mM aqueous stock solution of Azimilide dihydrochloride.

Materials:

- Azimilide dihydrochloride (solid)
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes

- Vortex mixer
- (Optional) Sonicator

Procedure:

- **Equilibrate:** Allow the vial of Azimilide dihydrochloride to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of Azimilide dihydrochloride powder in a sterile conical tube. For example, to prepare 10 mL of a 10 mM solution, weigh out 53.09 mg.
 - Calculation: $530.88 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.010 \text{ L} = 0.053088 \text{ g} = 53.09 \text{ mg}$
- **Dissolution:** Add the calculated volume of sterile water to the conical tube containing the powder.
- **Mixing:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. If dissolution is slow, gentle warming or brief sonication may be employed.[\[6\]](#) Visually inspect the solution to ensure there are no visible particulates.
- **Sterilization (Optional):** If required for your application (e.g., cell culture), filter the stock solution through a 0.22 μm sterile syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to one day is recommended for aqueous solutions) or consider preparing fresh daily.[\[5\]](#)

Visualization of Experimental Workflow and Mechanism

Experimental Workflow for Stock Solution Preparation

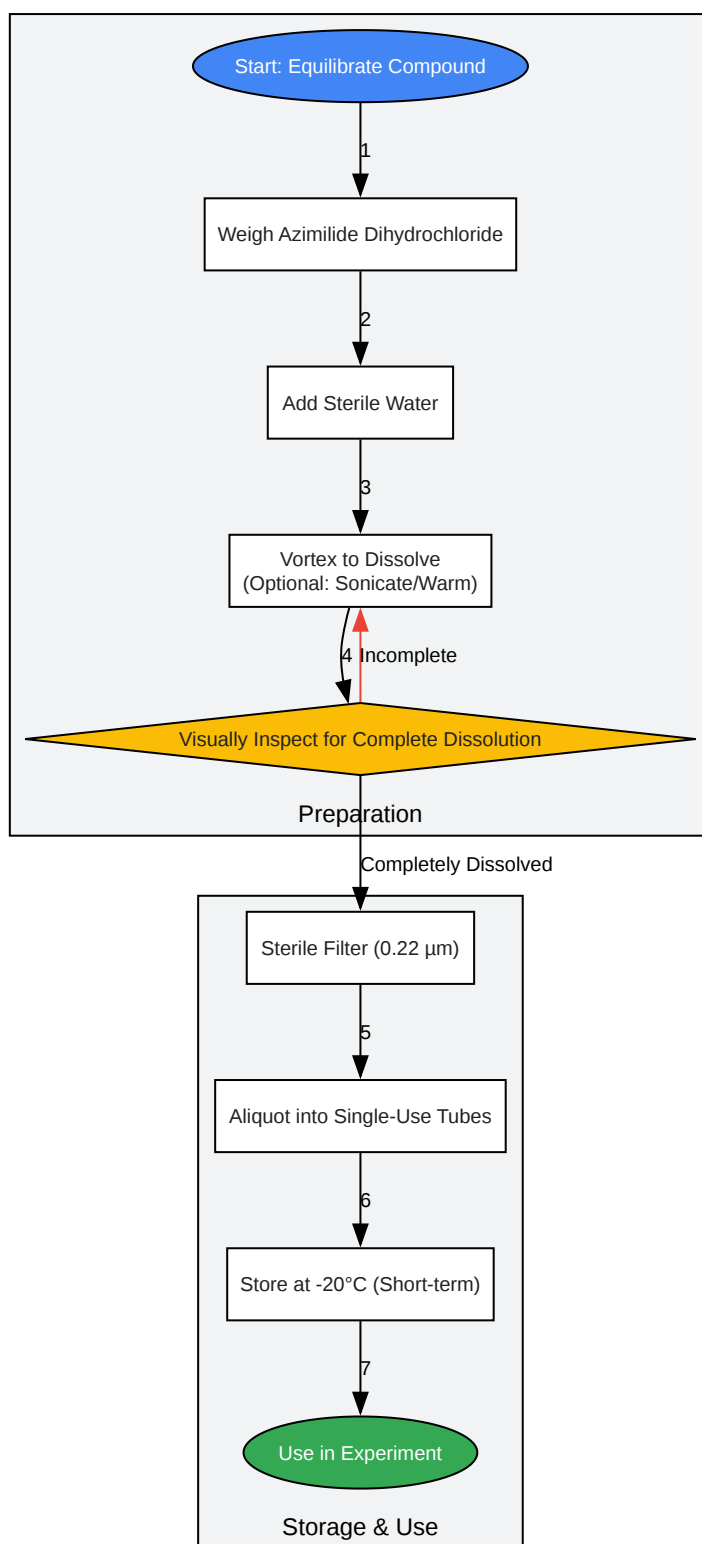


Figure 1. Experimental Workflow for Azimilide Dihydrochloride Stock Solution Preparation

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Caption: Workflow for preparing a sterile aqueous stock solution of Azimilide dihydrochloride.

Signaling Pathway of Azimilide Dihydrochloride

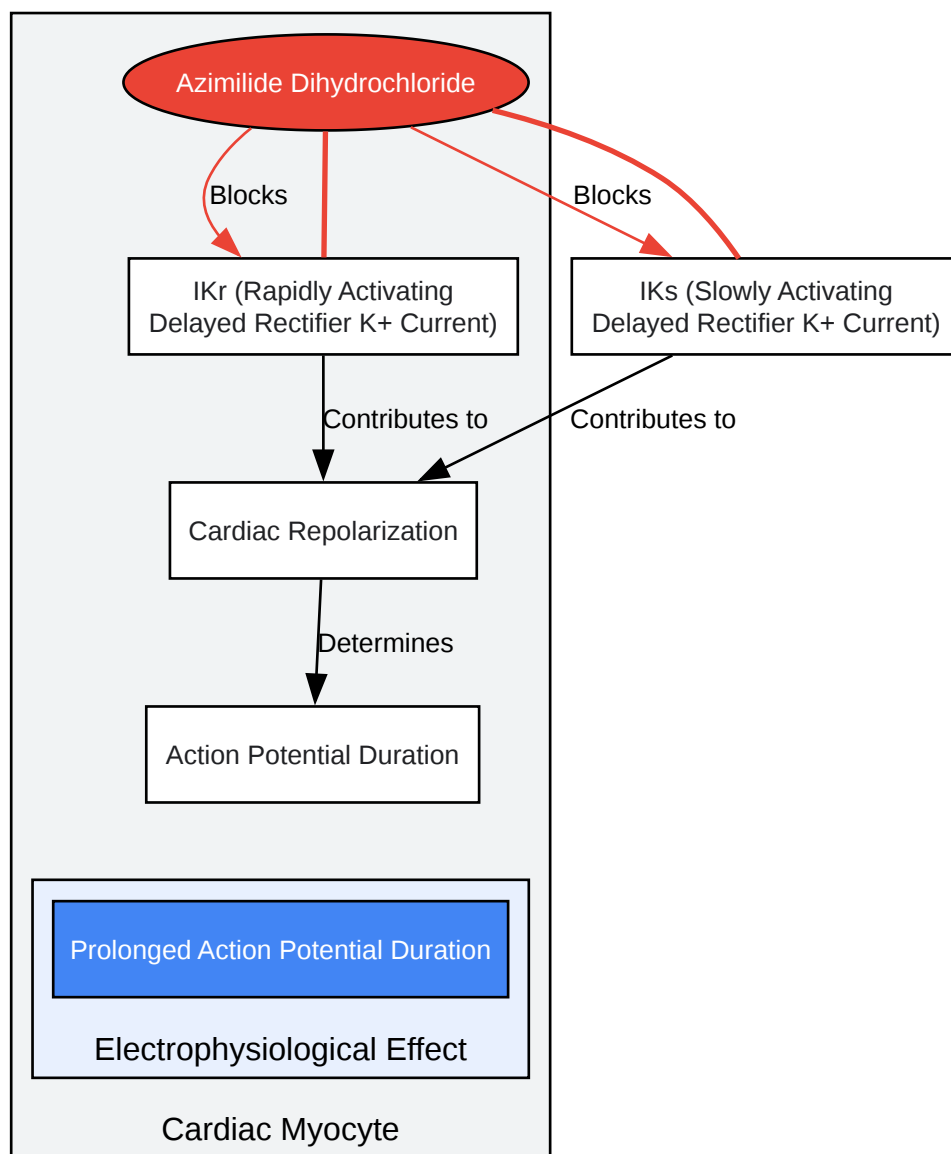


Figure 2. Mechanism of Action of Azimilide Dihydrochloride

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Caption: Azimilide blocks IKr and IKs potassium currents, prolonging cardiac action potential duration.

Safety Precautions

Handle Azimilide dihydrochloride with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.[7] Avoid inhalation of the powder by working in a well-ventilated area or a fume hood.[7] Refer to the manufacturer's Safety Data Sheet (SDS) for complete safety information.

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